

Solubility Profile of 2,4-Xylidine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *XYLIDINE*

Cat. No.: *B576407*

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This technical guide provides a comprehensive overview of the solubility of 2,4-**xylidine**, an important intermediate in the synthesis of various dyes, pesticides, and pharmaceuticals. Understanding its solubility in different organic solvents is crucial for its application in chemical synthesis, formulation development, and safety handling.

Core Data Presentation: Solubility of 2,4-Xylidine

Quantitative solubility data for 2,4-**xylidine** in a wide range of organic solvents is not extensively available in publicly accessible literature. However, qualitative descriptions consistently indicate its solubility in common organic solvents.

Solvent	Formula	Type	Solubility	Temperature (°C)
Water	H ₂ O	Polar Protic	5 g/L[1][2][3]	20
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble[1][2]	Not Specified
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble[2][4]	Not Specified
Benzene	C ₆ H ₆	Nonpolar	Soluble[1][5]	Not Specified

Note: The term "soluble" indicates that 2,4-**xylidine** dissolves in the respective solvent, but the exact quantitative value (e.g., in g/100mL) is not specified in the cited sources. Further experimental determination is recommended for specific applications requiring precise solubility data.

Experimental Protocols: Determination of Solubility

A standard and reliable method for determining the solubility of a solid compound like 2,4-**xylidine** in a liquid solvent is the gravimetric method. This method involves preparing a saturated solution and then determining the concentration of the solute.

Gravimetric Method for Solubility Determination

Objective: To quantitatively determine the solubility of 2,4-**xylidine** in a specific organic solvent at a given temperature.

Apparatus and Materials:

- 2,4-**Xylidine** (solute)
- Selected organic solvent
- Analytical balance
- Thermostatic bath or hot plate with a magnetic stirrer
- Conical flask with a stopper
- Filtration apparatus (e.g., syringe filter with a membrane compatible with the solvent)
- Pre-weighed evaporation dish or beaker
- Pipette
- Drying oven

Procedure:

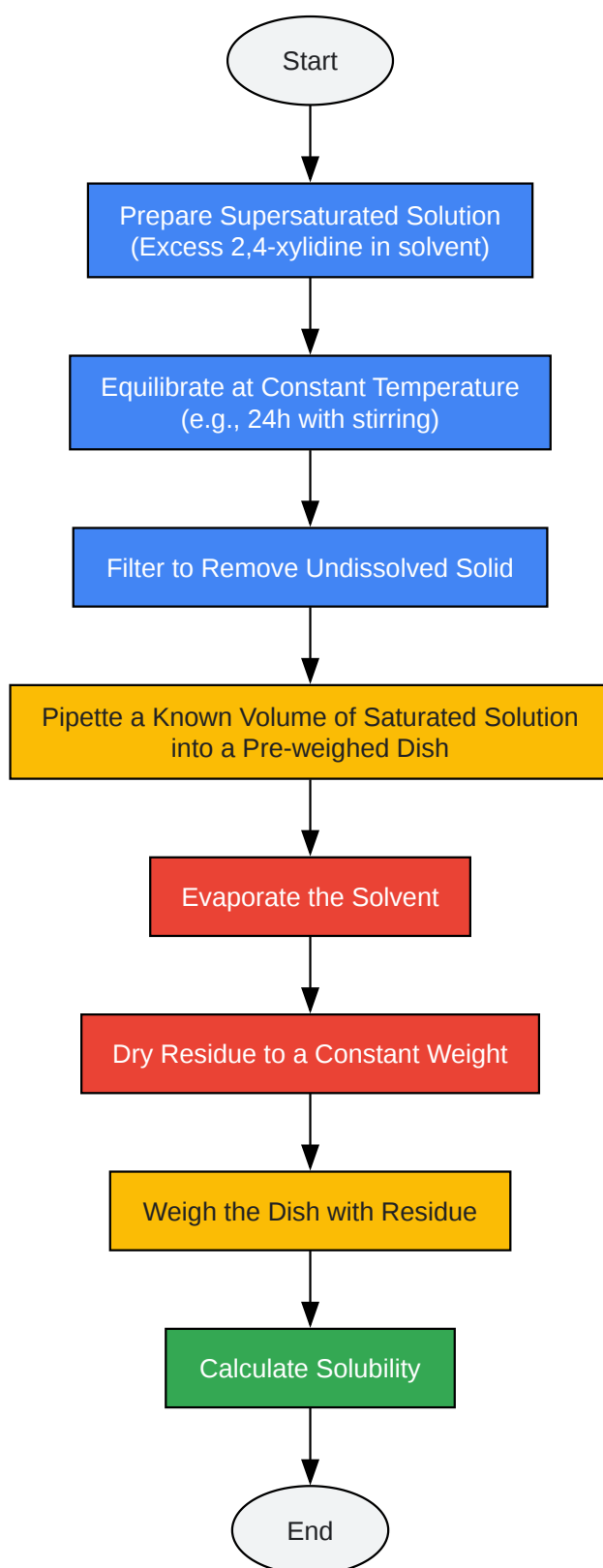
- Preparation of a Saturated Solution:

- Add an excess amount of 2,4-**xyldine** to a known volume of the organic solvent in a conical flask.
- Place the flask in a thermostatic bath set to the desired temperature.
- Stir the mixture vigorously using a magnetic stirrer for a sufficient amount of time to ensure equilibrium is reached (e.g., 24 hours). The presence of undissolved solid is necessary to confirm saturation.[6]
- Sample Withdrawal and Filtration:
 - Allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. It is crucial to avoid transferring any solid particles.
 - Filter the withdrawn sample to remove any remaining microcrystals.
- Solvent Evaporation:
 - Transfer the filtered saturated solution to a pre-weighed evaporation dish.
 - Evaporate the solvent in a well-ventilated fume hood. Gentle heating may be applied if the solvent is not highly volatile, but care must be taken to avoid decomposition of the 2,4-**xyldine**.
- Drying and Weighing:
 - Once the solvent has completely evaporated, place the evaporation dish containing the 2,4-**xyldine** residue in a drying oven at a temperature below the melting point of 2,4-**xyldine** to remove any residual solvent.
 - Cool the dish in a desiccator and weigh it on an analytical balance.
 - Repeat the drying and weighing process until a constant weight is achieved.[6][7]
- Calculation of Solubility:

- The mass of the dissolved 2,4-**xyldine** is the final constant weight of the dish and residue minus the initial weight of the empty dish.
- The solubility can then be expressed in various units, such as grams of solute per 100 mL of solvent or moles of solute per liter of solvent.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps of the gravimetric method for determining the solubility of 2,4-**xyldine**.



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Caption: Experimental workflow for the gravimetric determination of solubility.

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